

UC-781 synergistic effects with other antiretrovirals

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Compound Focus: UC-781

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Synergistic Combinations of UC-781

Combination Partner	Partner's Mechanism	Model Used	Key Synergistic & Complementary Findings
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| **CAP (Cellulose Acetate 1,2-benzenedicarboxylate)** [1] [2] | Entry Inhibitor (blocks gp120/gp41) [2] | MT-2 cells (lab-adapted HIV-1_{IIIB}); PBMCs (primary isolate 92US657) [1] [2] | • **15-20 fold reduction** in EC₉₅ values vs. single agents [1] [2] • CAP inhibits UC781-resistant virus (HIV-1_{IIIB A17}) [1] [2] • UC781 pre-treatment blocks subsequent infection [1] [2] | | **Tenofovir (TFV)** [3] | Nucleotide Reverse Transcriptase Inhibitor (NRTI) [3] | Polarized ectocervical explant model [3] | • Combination gel releases both drugs at levels \geq EC₅₀ [3] • Achieves high tissue drug concentrations & prevents HIV-1 infection in explants [3] | | **Other RTIs (Efavirenz, Zidovudine)** [1] [2] | NNRTI / NRTI [2] | MT-2 cells [1] [2] | Significant synergistic effects on inhibition of HIV-1 infection [1] [2] |

Key Experimental Models & Protocols

The data on **UC-781**'s synergistic effects were generated using standardized virological methods and advanced tissue models that mimic mucosal HIV transmission.

Infection and Viral Replication Assay (MT-2 Cells / PBMCs)

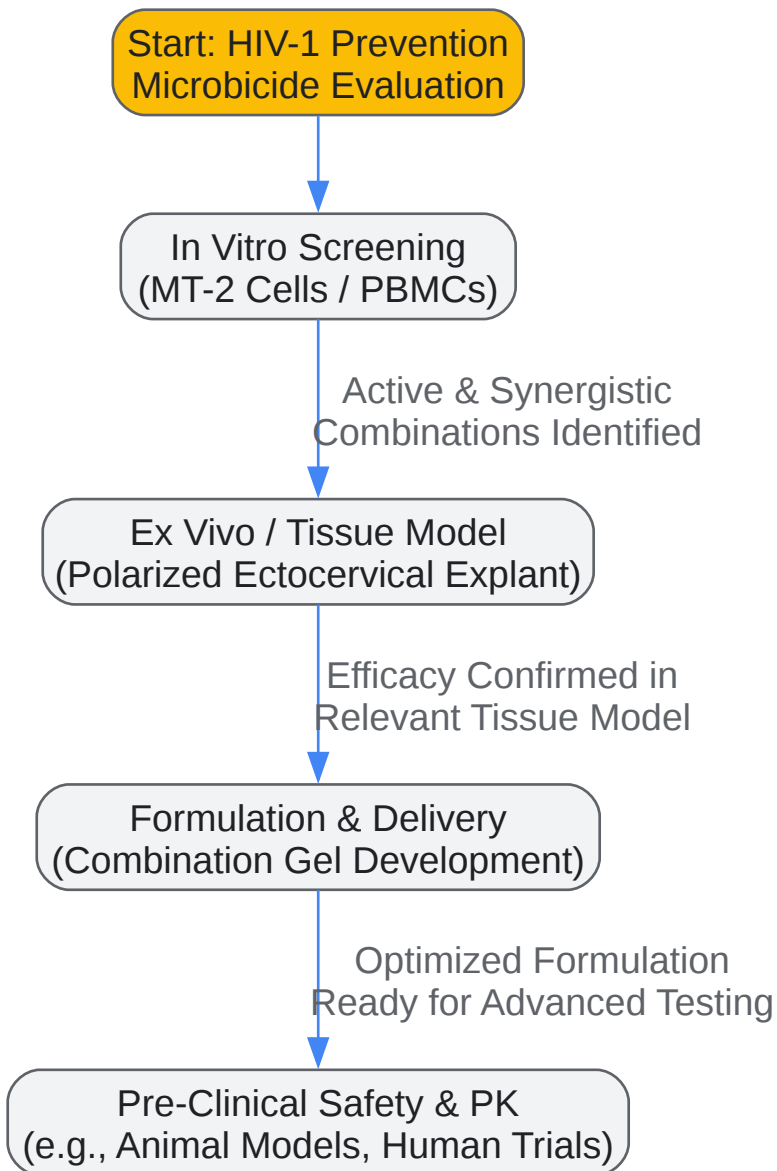
This foundational method quantifies the inhibition of HIV-1 infection by measuring p24 antigen production [2].

- **Cell Culture & Infection:** MT-2 cells or phytohemagglutinin-stimulated Peripheral Blood Mononuclear Cells (PBMCs) are infected with HIV-1 in the presence of serial dilutions of **UC-781** and its combination partner [2].
- **Viral Quantification:** Post-infection culture supernatants are collected and viral replication is quantified by **p24 antigen capture ELISA** [2].
- **Data Analysis:** Percentage inhibition of p24 production is calculated. Effective concentrations (EC_{50} , EC_{90} , EC_{95}) and Combination Index (CI) values are determined using software like **CalcuSyn** to define synergistic ($CI < 1$), additive ($CI = 1$), or antagonistic ($CI > 1$) effects [2].

Polarized Ectocervical Explant Model

This model tests efficacy in a scenario that closely mimics in vivo exposure [3].

- **Tissue Preparation:** Human ectocervical tissue is obtained and cultured at the air-liquid interface to preserve the stratified epithelium [3].
- **Drug Exposure & Challenge:** The apical surface is exposed to the drug formulation (e.g., UC781/TFV gel), then challenged with HIV-1. This tests the drug's ability to prevent infection when the virus is applied to the mucosal surface [3].
- **Outcome Measures:** Infection is assessed by measuring p24 in culture supernatants and detecting proviral DNA in the tissue itself [3].



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Mechanism of Action & Complementarity

The synergy between **UC-781** and other agents stems from their complementary mechanisms for blocking HIV-1 replication.

- **UC-781 Mechanism:** As a **tight-binding NNRTI**, **UC-781** directly inhibits the HIV-1 reverse transcriptase (RT) enzyme. Its high affinity allows it to inactivate RT irreversibly and confers

prolonged activity, protecting pretreated cells from infection even after the compound is removed [4] [5].

- **Complementary Action of CAP:** CAP acts earlier in the viral lifecycle as an **entry inhibitor**. It directly inactivates virions and blocks viral entry by targeting the HIV-1 envelope proteins gp120 and gp41 [2]. This complementary action is crucial: CAP retains full activity against viral strains that have developed resistance to **UC-781** [1] [2].

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References

1. Combination of candidate microbicides cellulose acetate 1,2 ... [pubmed.ncbi.nlm.nih.gov]
2. Combination of Candidate Microbicides Cellulose Acetate ... [pmc.ncbi.nlm.nih.gov]
3. Characterization of UC781-Tenofovir Combination Gel ... [pmc.ncbi.nlm.nih.gov]
4. The Nonnucleoside Reverse Transcriptase Inhibitor UC ... [pmc.ncbi.nlm.nih.gov]
5. UC-781: Uses, Interactions, Mechanism of Action [go.drugbank.com]

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